

2-Chloroethcathinone hydrochloride CAS number and identifiers

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Compound of Interest

Compound Name: 2-Chloroethcathinone
(hydrochloride)

CAS No.: 879660-23-8

Cat. No.: B593767

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An In-depth Technical Guide to 2-Chloroethcathinone Hydrochloride

This technical guide provides a comprehensive overview of 2-Chloroethcathinone hydrochloride (2-CEC), a synthetic cathinone of interest to researchers, scientists, and drug development professionals. This document delves into its chemical identity, synthesis, analytical characterization, and known toxicological profile, grounding all information in authoritative scientific sources.

Introduction and Chemical Identity

2-Chloroethcathinone, commonly known as 2-CEC, is an analytical reference standard structurally categorized as a synthetic cathinone. Synthetic cathinones are a class of new psychoactive substances (NPS) designed to mimic the effects of controlled stimulants like amphetamines and cocaine. As a member of this class, 2-CEC is primarily utilized in forensic and research applications to facilitate the identification and characterization of seized materials and to understand the pharmacology of emerging designer drugs. While its metabolism and

excretion have been reported, its physiological and toxicological properties remain largely unknown.

The hydrochloride salt form enhances the compound's stability and solubility, making it suitable for laboratory use.

Core Identifiers and Properties

The fundamental chemical and physical properties of 2-Chloroethcathinone hydrochloride are summarized below for quick reference.

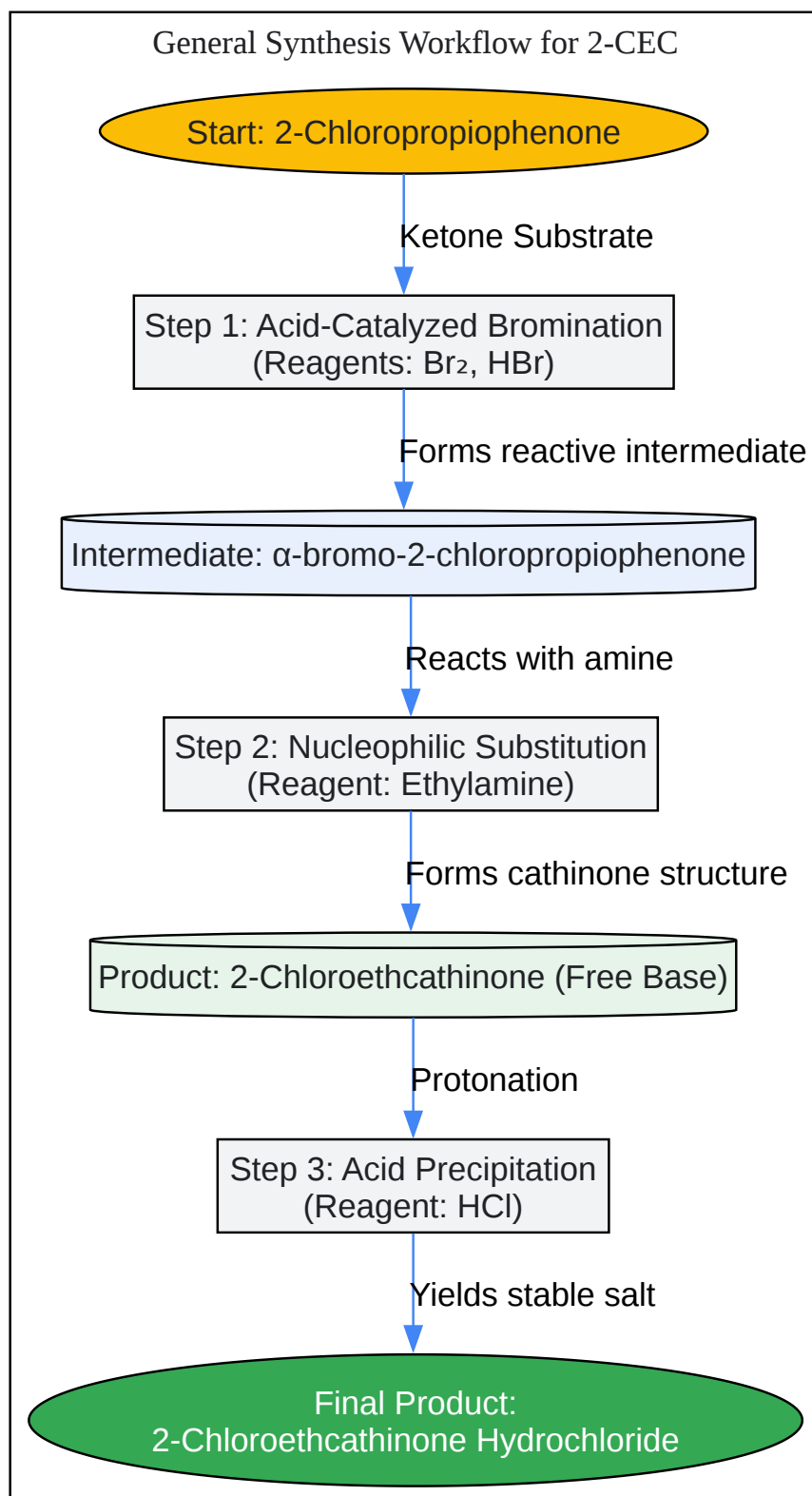
Identifier	Value	Source(s)
CAS Number	879660-23-8	
IUPAC Name	1-(2-chlorophenyl)-2-(ethylamino)propan-1-one;hydrochloride	
Synonyms	2-CEC, o-Chlorocathinone	
Molecular Formula	C ₁₁ H ₁₄ ClNO • HCl	
Formula Weight	248.15 g/mol (or 248.2)	
Appearance	Crystalline solid, Off-white powder	
Purity	≥98%	
InChI Key	ZLOQLMSNDDSORZ-UHFFFAOYSA-N	
SMILES	O=C(C(NCC)C)C1=C(Cl)C=C C=C1.Cl	
Solubility	DMSO: 30 mg/ml, Ethanol: 30 mg/ml, PBS (pH 7.2): 10 mg/ml	

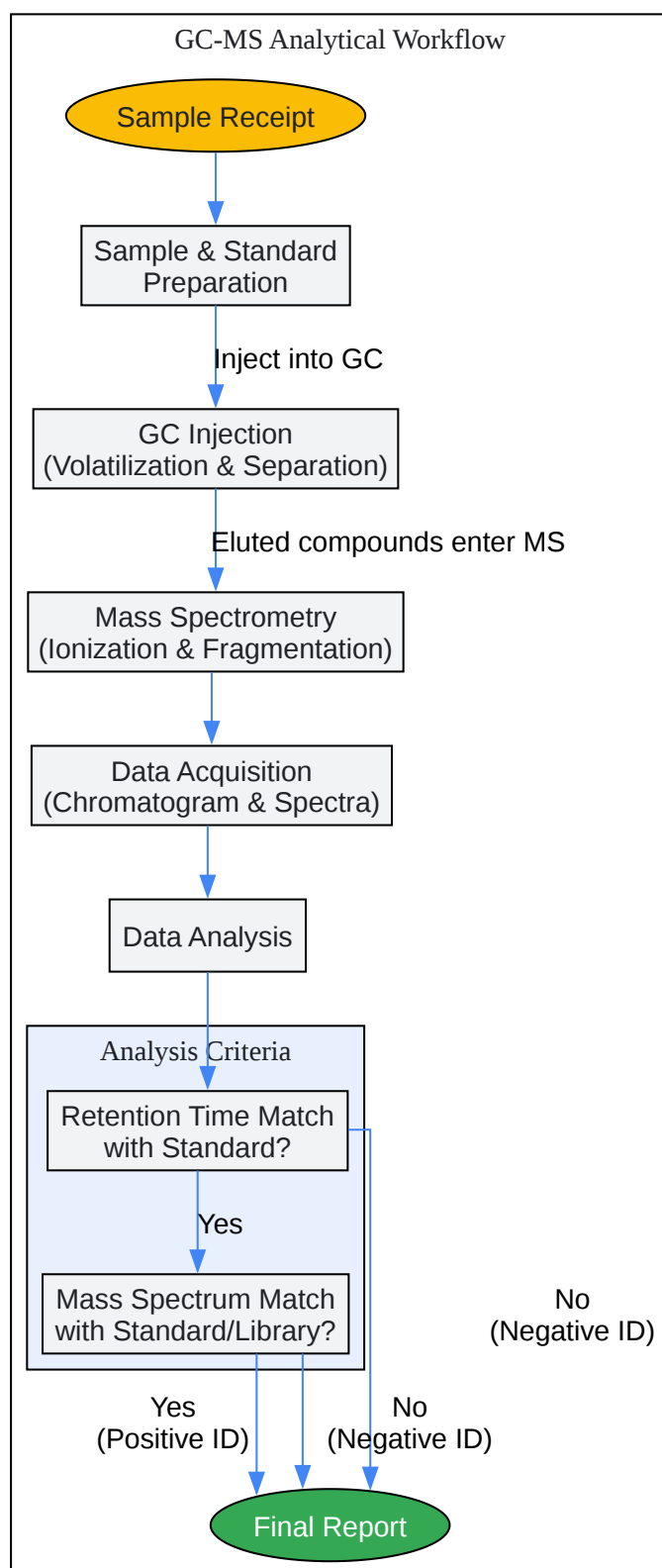
Synthesis Pathway

The synthesis of 2-Chloroethcathinone, like many other synthetic cathinones, typically follows a multi-step chemical process that can be adapted from established methods for similar compounds. A common and illustrative pathway involves the bromination of a substituted propiophenone followed by a nucleophilic substitution with the desired amine and subsequent conversion to its hydrochloride salt.

Causality of Experimental Choices:

- **Bromination:** The first step involves creating a more reactive intermediate. The α -bromoketone is an excellent electrophile, readily susceptible to nucleophilic attack by an amine in the subsequent step. Using an acid catalyst like HBr facilitates the enolization of the ketone, which is necessary for the bromination to occur at the alpha-carbon.
- **Nucleophilic Substitution:** Ethylamine is introduced to form the core cathinone structure. This reaction displaces the bromine atom. The use of a base (or excess amine) is often required to neutralize the HBr formed during the reaction, driving the equilibrium towards the product.
- **Acid Precipitation:** The final free base is often an oil or difficult to purify. Converting it to the hydrochloride salt by adding hydrochloric acid allows for purification through recrystallization, yielding a stable, crystalline solid that is easier to handle and weigh accurately for analytical standards.





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